

(R)-1-Boc-3-aminopyrrolidine: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-1-Boc-3-aminopyrrolidine

Cat. No.: B125337

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This technical guide provides an in-depth overview of the safety data and handling procedures for **(R)-1-Boc-3-aminopyrrolidine** (CAS No: 147081-49-0), a key building block in pharmaceutical research and development. This document synthesizes critical information from safety data sheets (SDS) and chemical databases to ensure its safe and effective use in a laboratory setting. All quantitative data is summarized in structured tables for ease of reference, and detailed protocols for handling and emergency procedures are provided.

GHS Hazard Identification and Classification

(R)-1-Boc-3-aminopyrrolidine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these classifications to handle the chemical appropriately.

Table 1: GHS Classification

Hazard Class	Category	GHS Pictograms	Signal Word	Hazard Statement
Acute Toxicity, Oral	3		Danger	H301: Toxic if swallowed.[1][2][3]
Skin Corrosion/Irritation	1C	corrosive	Danger	H314: Causes severe skin burns and eye damage.[1][4]
Serious Eye Damage/Eye Irritation	1	corrosive	Danger	H318: Causes serious eye damage.[1][2][3]
Combustible Liquid	4	None	Warning	H227: Combustible liquid.[4]

Physical and Chemical Properties

Understanding the physical and chemical properties of **(R)-1-Boc-3-aminopyrrolidine** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂
Molecular Weight	186.25 g/mol [1][2]
Appearance	Colorless to light yellow liquid[3]
Boiling Point	243-244 °C[2][5]
Flash Point	91 °C / 195.8 °F[2][5]
Density	1.098 g/mL at 25 °C[2]
Refractive Index	n _{20/D} 1.472[2]
Solubility	Soluble in organic solvents like methanol and ethanol; sparingly soluble in water.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize risk and ensure the integrity of the compound.

Handling

Experimental Protocol for Handling:

- Ventilation: Always handle **(R)-1-Boc-3-aminopyrrolidine** in a well-ventilated area, preferably within a chemical fume hood.[3][5]
- Personal Protective Equipment (PPE): A comprehensive set of PPE must be worn. Refer to the PPE workflow diagram below for specifics.
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [3] Do not breathe mist, vapors, or spray.[6]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. [5] Use non-sparking tools to prevent electrostatic discharge.[3]

- Hygiene: Wash hands thoroughly after handling.^[4] Do not eat, drink, or smoke in the handling area.^[3]

Storage

Experimental Protocol for Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.^[3]^[5]
- Temperature: For long-term stability, refrigeration is recommended.^[5] Some suppliers suggest storage at -20°C for one month or -80°C for six months for stock solutions.^[7]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.^[5]
- Inert Atmosphere: For maintaining product quality, storing the contents under an inert gas like argon is advisable.^[5]
- Security: Store in a locked-up area to prevent unauthorized access.^[3]^[4]

Personal Protective Equipment (PPE)

The following diagram outlines the mandatory personal protective equipment for handling **(R)-1-Boc-3-aminopyrrolidine**.

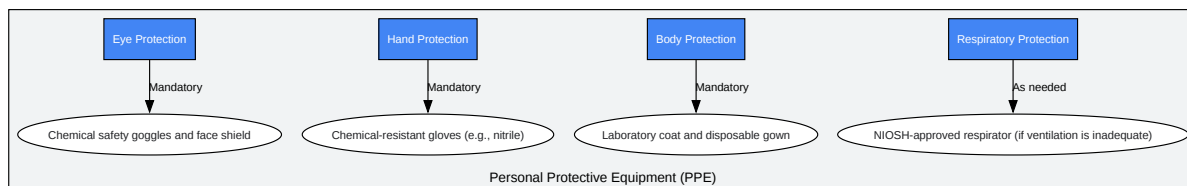


Figure 1: PPE Requirements

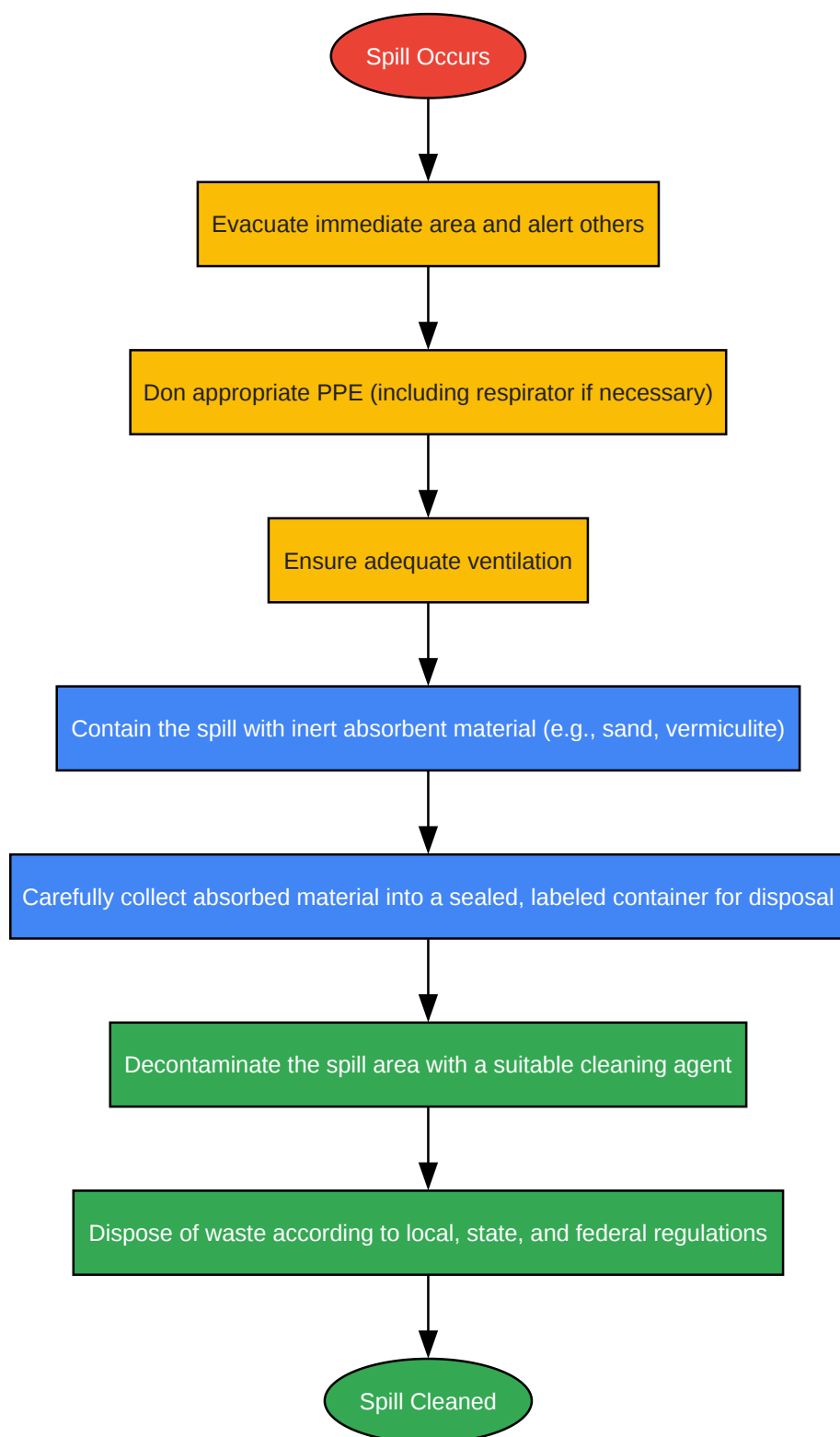


Figure 2: Chemical Spill Workflow

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